

# Cadmium nitrate tetrahydrate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Cadmium nitrate tetrahydrate

Cat. No.: B157767

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An In-depth Technical Guide to the Safety of **Cadmium Nitrate Tetrahydrate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for **cadmium nitrate tetrahydrate**, compiled from various Safety Data Sheets (SDS). It is intended to be a technical resource for professionals in research and drug development who handle this substance.

## Chemical Identification and Properties

**Cadmium nitrate tetrahydrate** is a white, crystalline solid that is highly soluble in water.<sup>[1][2]</sup> It is an inorganic compound that can act as a source of cadmium ions in solution.<sup>[1]</sup> Due to its hygroscopic nature, it readily absorbs moisture from the air.<sup>[3]</sup>

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	10022-68-1[3][4][5][6]
Molecular Formula	$\text{Cd}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ [2][3][5]
Molecular Weight	308.48 g/mol [2]
Synonyms	Nitric acid, cadmium salt, tetrahydrate; Cadmium dinitrate tetrahydrate[1][3]

Table 2: Physicochemical Properties

Property	Value
Appearance	White solid[4]
Odor	Odorless[4]
Melting Point	59.5 °C (139.1 °F)[5]
Boiling Point	132 °C (269.6 °F)[4]
Solubility	Soluble in water, ammonia, and alcohol[2][7]
pH	3.9 (50% aqueous solution)[4]

## Hazard Identification and Classification

**Cadmium nitrate tetrahydrate** is classified as a hazardous substance with multiple acute and chronic health risks. It is a strong oxidizer and may intensify fire.[7]

GHS Hazard Statements:

- Toxic if swallowed[3][4]
- Fatal if inhaled[3][8]
- Harmful in contact with skin[3]
- May cause genetic defects[3][8]

- May cause cancer[3][8]
- May damage fertility or the unborn child[3][8]
- Causes damage to organs (kidney, lungs, bone) through prolonged or repeated exposure[4][8]
- Very toxic to aquatic life with long-lasting effects[3][4]

Target Organs: Kidney, Lungs, Bone, Blood[4][5]

## Toxicology and Health Effects

Exposure to **cadmium nitrate tetrahydrate** can lead to severe health consequences.

Table 3: Acute Toxicity Data

Exposure Route	Species	Value
Oral LD50	Rat	300 mg/kg[9][10][11][12][13]
Oral LD50	Mouse	100 mg/kg[5]
Inhalation LC50 (dust)	Mouse	18614.6 mg/m <sup>3</sup> (4 hours)[5]

Chronic Effects: Prolonged or repeated exposure to cadmium compounds can cause kidney damage, bone abnormalities, and lung disease.[14][15] Cadmium and its compounds are classified as known or suspected human carcinogens.[5][16]

## Experimental Protocols for Toxicity Testing

The toxicological data presented in the safety data sheets are typically derived from standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Acute Oral Toxicity (LD50) - Based on OECD Guideline 401

The determination of the median lethal dose (LD50) by the oral route provides information on the health hazards likely to arise from a single, short-term exposure.<sup>[17]</sup> Although OECD Guideline 401 has been largely replaced by alternative methods that reduce animal use, its principles form the basis for much of the historical data.<sup>[1][18]</sup>

#### Methodology:

- **Test Animals:** Healthy, young adult rodents (commonly rats), all of the same sex, are used for each dose level.<sup>[17]</sup> If females are used, they should be nulliparous and non-pregnant.<sup>[17]</sup>
- **Dosage:** The test substance is administered in a single dose by gavage.<sup>[17]</sup> At least 5 animals are used per dose level.<sup>[17]</sup>
- **Observation:** Animals are observed for at least 14 days for signs of toxicity and mortality.<sup>[17]</sup> The time of onset, nature, and duration of toxic signs, as well as the time of death, are recorded.<sup>[17]</sup>
- **Data Analysis:** The LD50 is calculated statistically as the dose expected to cause death in 50% of the test animals.<sup>[17]</sup>

## Acute Inhalation Toxicity (LC50) - Based on OECD Guideline 403

This test assesses the health hazards from short-term exposure to an airborne substance.<sup>[14]</sup>

#### Methodology:

- **Test Animals:** Typically, rodents such as rats are used.<sup>[6]</sup>
- **Exposure:** Animals are exposed to the test substance, generated as a dust, vapor, or aerosol, in a dynamic inhalation chamber for a set period, usually 4 hours.<sup>[6][14]</sup> Multiple concentration levels are tested.<sup>[14]</sup>
- **Observation:** Following exposure, the animals are observed for at least 14 days.<sup>[14]</sup> Mortality, clinical signs of toxicity, and changes in body weight are monitored.<sup>[6]</sup>

- Necropsy: A gross necropsy is performed on all animals at the end of the observation period.  
[6][14]
- Data Analysis: The LC50, the concentration expected to cause death in 50% of the animals, is determined.[6]

## Acute Dermal Irritation - Based on OECD Guideline 404

This method evaluates the potential of a substance to cause skin irritation or corrosion.[15]

Methodology:

- Test Animal: The albino rabbit is the preferred species.[7]
- Application: A single dose (0.5 g for solids) of the test substance is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch.[3][7] The exposure duration is typically 4 hours.[3][15]
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[3][15] Observations may continue for up to 14 days to assess the reversibility of the effects.[3][7]
- Scoring: The severity of the skin reactions is graded according to a standardized scoring system.[3]

## Safety and Handling

Due to its significant hazards, strict safety protocols must be followed when handling **cadmium nitrate tetrahydrate**.

## Engineering Controls

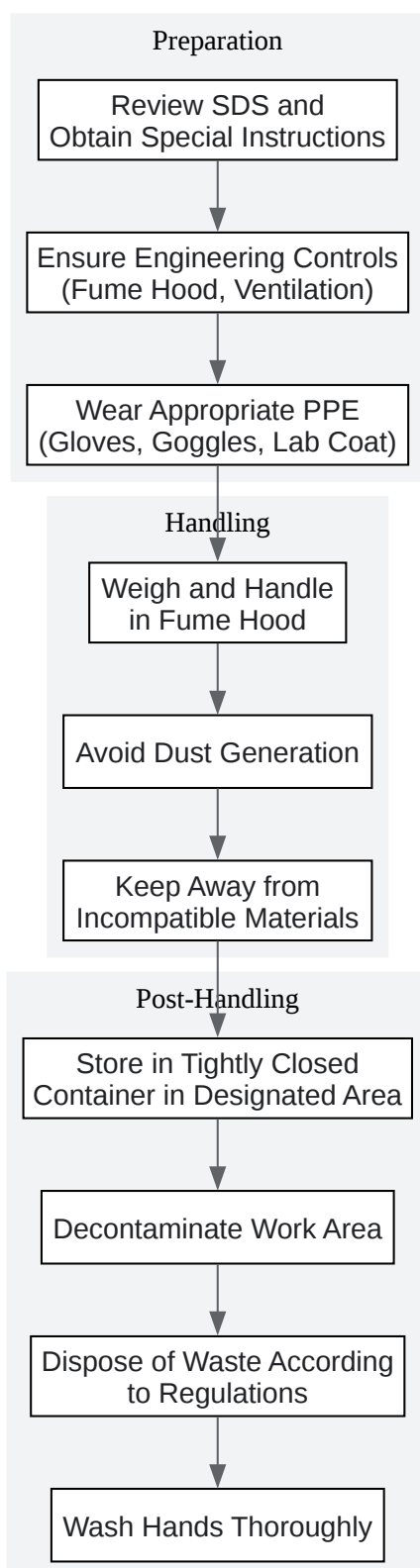
- Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.  
[3][4]
- Ensure that eyewash stations and safety showers are readily accessible.[4][14]

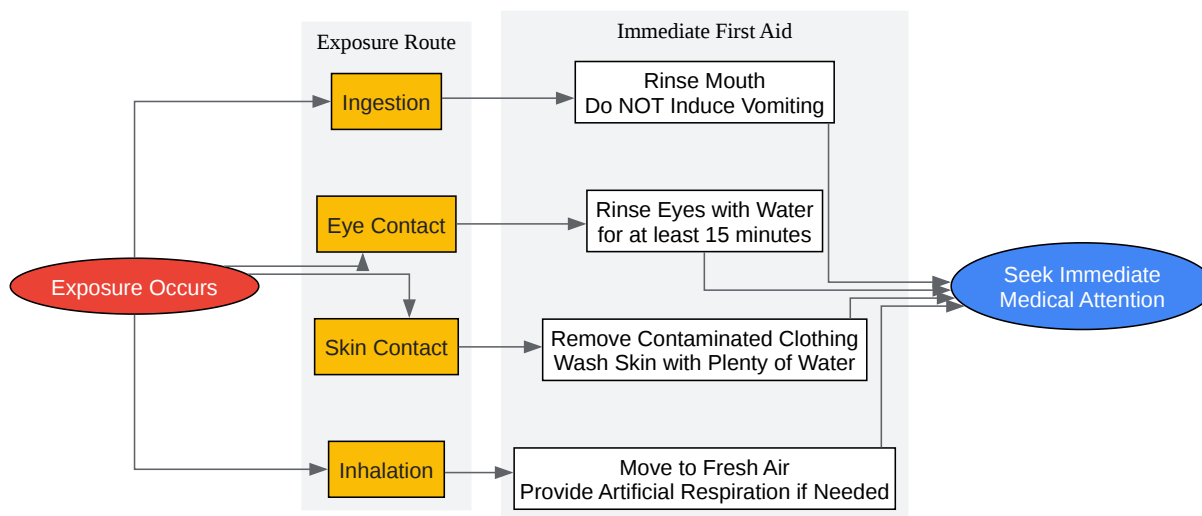
## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate chemical safety goggles or a face shield.[\[4\]](#)[\[14\]](#)
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[\[4\]](#)[\[14\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[4\]](#)[\[14\]](#)

## Handling and Storage

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[4\]](#)[\[19\]](#)
- Avoid creating dust.[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Store in a cool, dry, well-ventilated place in a tightly closed container.[\[14\]](#)[\[19\]](#)
- Store locked up.[\[4\]](#)
- Keep away from combustible materials, organic materials, and strong reducing agents.[\[4\]](#)[\[14\]](#)





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